

2-Bromo-5-fluoro-6-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-5-fluoro-6-methylpyridine

Cat. No.: B1273214

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In-Depth Technical Guide: 2-Bromo-5-fluoro-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physicochemical properties of **2-Bromo-5-fluoro-6-methylpyridine**, a compound of interest in synthetic chemistry and pharmaceutical research.

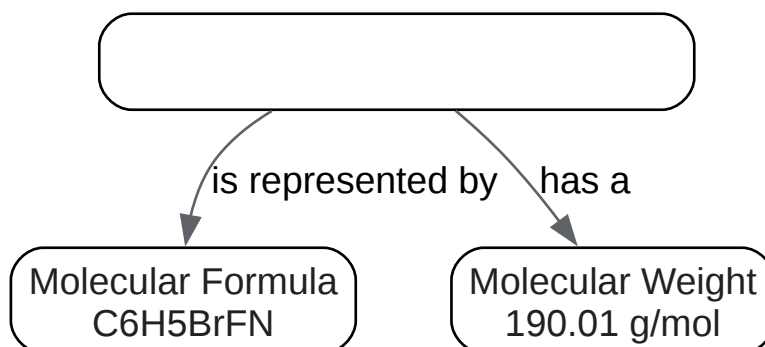
Core Compound Data

The fundamental molecular properties of **2-Bromo-5-fluoro-6-methylpyridine** are summarized in the table below for quick reference.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₆ H ₅ BrFN ^[1] |
| Molecular Weight | 190.01 g/mol ^[1] ^[2] |
| Exact Mass | 188.95894 Da ^[1] ^[2] |

Logical Relationship of Compound Identifiers

The following diagram illustrates the relationship between the compound's name and its fundamental molecular identifiers.



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Caption: Relationship between the chemical name and its molecular formula and weight.

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References

- 1. echemi.com [echemi.com]
- 2. 2-Bromo-3-fluoro-5-methylpyridine | C6H5BrFN | CID 13537536 - PubChem [pubchem.ncbi.nlm.nih.gov]
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